

Application Notes & Protocols for the Analysis of N-Nitroso-Perindopril via Derivatization

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Compound of Interest

Compound Name: *N-nitroso-perindopril*

CAS No.: 3036581-82-2

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Introduction: The Analytical Challenge of N-Nitroso-Perindopril

The emergence of nitrosamine impurities in pharmaceutical products has become a major focus of regulatory scrutiny and a critical challenge for drug safety and quality control.[1][2] N-nitrosamines are classified as probable human carcinogens, necessitating their monitoring at trace levels.[2][3] **N-Nitroso-perindopril**, a nitrosamine drug substance-related impurity (NDSRI) of the widely used angiotensin-converting enzyme (ACE) inhibitor Perindopril, presents a unique analytical challenge.[4][5] Its complex structure, low volatility, and potential for thermal degradation make direct analysis by techniques like Gas Chromatography-Mass Spectrometry (GC-MS) difficult without derivatization.[3][6]

Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent guidelines and acceptable intake (AI) limits for nitrosamine impurities, compelling the development of highly sensitive and robust analytical methods.[7][8][9] While Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is often the gold standard for nitrosamine analysis due to its sensitivity and selectivity, derivatization techniques offer powerful alternatives.[3][10] Chemical derivatization can

enhance the analyte's properties, making it amenable to more accessible instrumentation like GC-MS or High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD), thereby improving chromatographic behavior, increasing sensitivity, and ensuring accurate quantification.

This guide provides detailed application notes and protocols for two distinct, field-proven derivatization strategies for the analysis of **N-nitroso-perindopril**:

- Method A: Denitrosation followed by Sulfonylation for GC-MS analysis.
- Method B: Denitrosation followed by Dansylation for HPLC-FLD analysis.

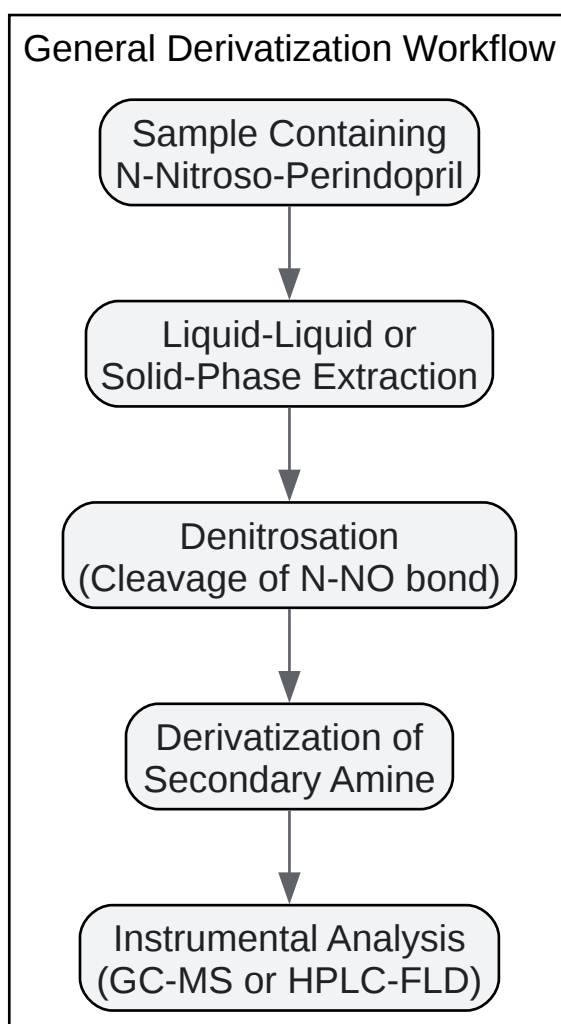
These methods are designed to provide researchers, scientists, and drug development professionals with the foundational knowledge and practical steps to implement reliable analytical workflows for this critical impurity.

The Core Principle: Denitrosation as the Gateway to Derivatization

The foundational step for both methods described herein is the selective cleavage of the N-nitroso bond (N-NO) of **N-nitroso-perindopril**. This process, known as denitrosation, regenerates the parent secondary amine, Perindopril.

Causality Behind the Choice: The N-NO bond is the defining functional group of the nitrosamine class and is susceptible to cleavage under specific chemical conditions.^{[11][12]} By targeting this bond, we create a common analytical intermediate—the secondary amine—from the nitrosamine. This intermediate is then a suitable substrate for a variety of derivatizing agents that react specifically with amines. This two-step approach provides a versatile platform for nitrosamine analysis.^[13]

Acid-catalyzed denitrosation, often facilitated by nucleophiles like bromide ions from hydrobromic acid, is a well-established method for this conversion.^{[11][12][14]} The reaction proceeds by protonation of the nitrosamine, making the nitroso-nitrogen more electrophilic and susceptible to nucleophilic attack, ultimately leading to the release of a nitrosonium ion equivalent and the formation of the secondary amine.^[11]



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Caption: General workflow for **N-nitroso-perindopril** analysis via derivatization.

Method A: Denitrosation-Sulfonylation for GC-MS Analysis

This method is designed to convert the non-volatile **N-nitroso-perindopril** into a thermally stable and volatile sulfonamide derivative, making it ideal for GC-MS analysis.

Expertise & Rationale:

- Denitrosation: As described above, hydrobromic acid in acetic acid is an effective reagent for cleaving the N-NO bond.[14]

- **Sulfonylation:** The resulting secondary amine (Perindopril) is reacted with an aromatic sulfonyl chloride, such as p-toluenesulfonyl chloride (p-TSC). This reaction forms a sulfonamide, a derivative that is significantly more volatile and thermally stable than the parent amine.^[13] Furthermore, the resulting sulfonamide often produces a clear and predictable fragmentation pattern in the mass spectrometer, aiding in identification and quantification.

Protocol: Denitrosation-Sulfonylation

A1. Reagent and Standard Preparation:

- **N-Nitroso-Perindopril** Stock Standard (100 µg/mL): Accurately weigh 10 mg of **N-nitroso-perindopril** reference standard and dissolve in 100 mL of methanol. Store at -20°C.
- **Working Standards:** Prepare a series of calibration standards (e.g., 0.1, 0.5, 1.0, 5.0, 10.0 µg/mL) by diluting the stock standard with methanol.
- **Denitrosation Reagent** (30% HBr in Acetic Acid): Use a commercially available solution or prepare with extreme caution in a fume hood.
- **p-Toluenesulfonyl Chloride (p-TSC) Solution** (1.0 g/L): Dissolve 10 mg of p-TSC in 10 mL of a suitable organic solvent like ethyl acetate. Prepare fresh daily.
- **Buffer Solution** (0.5 M NaHCO₃): Dissolve 4.2 g of sodium bicarbonate in 100 mL of deionized water.
- **Neutralizing Solution** (2 M NaOH): Dissolve 8.0 g of sodium hydroxide in 100 mL of deionized water.

A2. Sample Preparation and Derivatization:

- **Sample Extraction:** Extract **N-nitroso-perindopril** from the drug product matrix using an appropriate and validated liquid-liquid or solid-phase extraction (SPE) method. The final extract should be evaporated to dryness and reconstituted in 100 µL of methanol.
- **Denitrosation:**
 - Pipette 100 µL of the extracted sample or standard solution into a 2 mL glass vial.

- Add 20 μL of the denitrosation reagent (30% HBr in acetic acid).
- Seal the vial tightly and heat at 100°C for 10 minutes in a heating block.[\[13\]](#)
- Neutralization:
 - Cool the vial to room temperature.
 - Carefully add 200 μL of 2 M NaOH to neutralize the acid. Vortex gently.
 - Add 150 μL of 0.5 M NaHCO_3 buffer to adjust the pH for the next step.
- Sulfonylation:
 - Add 100 μL of the 1.0 g/L p-TSC solution.
 - Vortex the mixture for 30 seconds.
 - Heat the mixture at 80°C for 20 minutes.[\[13\]](#)
- Extraction of Derivative:
 - Cool the vial to room temperature.
 - Add 500 μL of hexane or another suitable extraction solvent.
 - Vortex vigorously for 1 minute.
 - Centrifuge for 5 minutes to separate the layers.
 - Carefully transfer the upper organic layer to a clean autosampler vial for GC-MS analysis.

A3. Suggested GC-MS Parameters:

- GC System: Agilent 8890 GC or equivalent.
- Column: Rxi-5ms (30 m x 0.25 mm, 0.25 μm) or equivalent.
- Injection Volume: 1 μL (Splitless).

- Inlet Temperature: 280°C.
- Oven Program: 100°C (hold 1 min), ramp to 300°C at 20°C/min, hold for 5 min.
- Carrier Gas: Helium, constant flow at 1.2 mL/min.
- MS System: Agilent 5977B MSD or equivalent.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions of the Perindopril-p-tosyl derivative.

Method B: Denitrosation-Dansylation for HPLC-FLD Analysis

This method leverages the high sensitivity of fluorescence detection by attaching a fluorescent tag (dansyl group) to the Perindopril amine generated after denitrosation.

Expertise & Rationale:

- Denitrosation: The same principle of cleaving the N-NO bond applies here.
- Dansylation: Dansyl chloride (5-(Dimethylamino)naphthalene-1-sulfonyl chloride) reacts with primary and secondary amines under alkaline conditions to form stable, highly fluorescent sulfonamide derivatives.^[15] This allows for quantification at very low levels using standard HPLC equipment equipped with a fluorescence detector (FLD), providing an excellent orthogonal technique to mass spectrometry.^[15]

Caption: Chemical pathway for the derivatization of **N-Nitroso-Perindopril**.

Protocol: Denitrosation-Dansylation

B1. Reagent and Standard Preparation:

- **N-Nitroso-Perindopril** Standards: Prepare as described in section A1.
- Denitrosation Reagent: Prepare as described in section A1.
- Dansyl Chloride Solution (1 mg/mL): Dissolve 10 mg of Dansyl Chloride in 10 mL of acetone. Store protected from light at 4°C.
- Buffer Solution (0.1 M Borate Buffer, pH 9.5): Prepare by dissolving boric acid in water and adjusting the pH with 1 M NaOH.
- Stopping Reagent (0.1 M NaOH): Prepare as needed.

B2. Sample Preparation and Derivatization:

- Sample Extraction: Extract the sample as described in section A2. Reconstitute the final dried extract in 100 µL of methanol.
- Denitrosation:
 - Pipette 100 µL of the extracted sample or standard solution into a 2 mL glass vial.
 - Add 20 µL of the denitrosation reagent (30% HBr in acetic acid).
 - Seal the vial and heat at 100°C for 10 minutes.
- pH Adjustment & Derivatization:
 - Cool the vial to room temperature.
 - Add 200 µL of 0.1 M Borate Buffer (pH 9.5) to the vial.
 - Add 100 µL of the Dansyl Chloride solution.
 - Vortex the mixture and heat at 60°C for 30 minutes in the dark.
- Reaction Quench:
 - Cool the vial to room temperature.

- Add 50 μL of 0.1 M NaOH to quench the reaction by hydrolyzing excess Dansyl Chloride.
- Vortex for 1 minute.
- Final Preparation:
 - Filter the resulting solution through a 0.22 μm syringe filter into an HPLC vial for analysis.

B3. Suggested HPLC-FLD Parameters:

- HPLC System: Agilent 1260 Infinity II or equivalent.
- Column: ZORBAX Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 μm) or equivalent.
- Mobile Phase A: 20 mM Phosphate Buffer, pH 7.0.
- Mobile Phase B: Acetonitrile.
- Gradient: Start at 40% B, ramp to 90% B over 15 minutes, hold for 2 minutes, return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 35°C.
- Injection Volume: 20 μL .
- Fluorescence Detector:
 - Excitation Wavelength (λ_{ex}): 340 nm.[\[15\]](#)
 - Emission Wavelength (λ_{em}): 530 nm.[\[15\]](#)

Comparative Summary of Derivatization Methods

Parameter	Method A: Denitrosation-Sulfonylation (GC-MS)	Method B: Denitrosation-Dansylation (HPLC-FLD)
Principle	Volatilization and mass-selective detection.	Introduction of a fluorophore for sensitive detection.
Instrumentation	Gas Chromatograph with Mass Spectrometer.	High-Performance Liquid Chromatograph with Fluorescence Detector.
Selectivity	Very High (based on mass-to-charge ratio).	High (based on retention time and specific fluorescence wavelengths).
Sensitivity	High (low ng/mL to pg/mL range).	Very High (pg/mL to fg/mL range possible).
Advantages	- Provides structural confirmation.- Robust and widely available.- Excellent for separating volatile impurities.	- Extremely high sensitivity.- More cost-effective instrumentation than MS.- Orthogonal to MS methods, useful for confirmation.
Limitations	- Requires conversion to a volatile derivative.- Potential for thermal degradation in the GC inlet.	- Does not provide mass confirmation.- Susceptible to fluorescence quenching from matrix components.

Method Validation and Regulatory Context

Any analytical method developed for the quantification of nitrosamine impurities must be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines. Key validation parameters include:

- **Specificity:** Ensuring no interference from the drug substance, excipients, or other impurities.
- **Linearity:** Demonstrating a linear relationship between concentration and response over a defined range.

- Limit of Detection (LOD) & Limit of Quantification (LOQ): The LOQ must be below the acceptable intake (AI) limit set by regulatory agencies like the FDA, which is 1500 ng/day for **N-nitroso-perindopril**.[\[4\]](#)
- Accuracy & Precision: Ensuring the method provides results that are close to the true value and are reproducible.
- Robustness: Assessing the method's performance under small, deliberate variations in parameters.

Conclusion

The analysis of **N-nitroso-perindopril** is a critical component of ensuring the safety and quality of Perindopril-containing drug products. While direct LC-MS/MS analysis remains a primary technique, derivatization offers a powerful and versatile strategy. The denitrosation-sulfonylation method provides a robust pathway for GC-MS analysis, leveraging the high selectivity of mass spectrometry. Concurrently, the denitrosation-dansylation method offers exceptional sensitivity for HPLC-FLD systems, serving as an excellent primary or confirmatory technique. The choice of method will depend on available instrumentation, required sensitivity, and the specific analytical challenges of the sample matrix. By following the detailed protocols and understanding the underlying chemical principles, laboratories can effectively implement these methods to meet and exceed stringent regulatory requirements.

References

- EMA revises guidance on nitrosamine impurities - European Pharmaceutical Review. (2023). European Pharmaceutical Review. [\[Link\]](#)
- EMA Nitrosamine Guidelines. (n.d.). Zamann Pharma Support GmbH. [\[Link\]](#)
- Trace Analysis of N-Nitrosamines using chemical derivatization and reactive electrospray ionization mass spectrometry. (n.d.). American Chemical Society. [\[Link\]](#)
- EMA guidelines for the detection of nitrosamines in medicines. (2025). Netpharmalab. [\[Link\]](#)
- Nitrosamine impurities. (n.d.). European Medicines Agency (EMA). [\[Link\]](#)

- Important update on N-nitrosamine impurities in substances covered by CEPs. (2023). European Directorate for the Quality of Medicines & HealthCare. [[Link](#)]
- An Organic Chemist's Guide to N-Nitrosamines: Their Structure, Reactivity, and Role as Contaminants. (2021). National Institutes of Health (NIH). [[Link](#)]
- Three techniques for the determination of perindopril through derivatization with 4-chloro-7-nitrobenzo-2-oxa-1,3-diazole. (2023). PMC. [[Link](#)]
- Development and validation of LC-MS/MS method for N-nitrosamines analysis in pharmaceutical products. (n.d.). Repository of the University of Ljubljana. [[Link](#)]
- Denitrosation of nitrosamines—a quantitative study. Reactions of N-methyl-N-nitrosoaniline, N-nitrosoproline, dimethylnitrosamine and N-nitrososarcosine. (1991). Journal of the Chemical Society, Perkin Transactions 2. [[Link](#)]
- An Organic Chemist's Guide to N-Nitrosamines: Their Structure, Reactivity, and Role as Contaminants. (2021). ACS Publications. [[Link](#)]
- N-Nitroso Perindopril. (n.d.). Veeprho. [[Link](#)]
- Nitrosamines Analysis with LC-MS/MS. (n.d.). Waters Corporation. [[Link](#)]
- N-Nitroso Perindopril EP Impurity B. (n.d.). Veeprho. [[Link](#)]
- Analysis of N-nitrosamines in environmental samples by mass spectrometry and gas chromatography mass spectrometry of dansyl derivatives. (1980). Semantic Scholar. [[Link](#)]
- Development and Validation of an HPLC-FLD Method for the Determination of NDMA and NDEA Nitrosamines in Lisinopril Using Pre-Column Denitrosation and Derivatization Procedure. (2022). MDPI. [[Link](#)]
- Derivatization Method for Determination of Nitrosamines by GC–MS. (2011). ResearchGate. [[Link](#)]

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Sources

- [1. netpharmalab.es](https://netpharmalab.es) [netpharmalab.es]
- [2. Nitrosamine impurities | European Medicines Agency \(EMA\)](https://ema.europa.eu) [ema.europa.eu]
- [3. repository.biotech.uniri.hr](https://repository.biotech.uniri.hr) [repository.biotech.uniri.hr]
- [4. veeprho.com](https://veeprho.com) [veeprho.com]
- [5. veeprho.com](https://veeprho.com) [veeprho.com]
- [6. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [7. europeanpharmaceuticalreview.com](https://europeanpharmaceuticalreview.com) [europeanpharmaceuticalreview.com]
- [8. EMA Nitrosamine Guidelines - Zamann Pharma Support GmbH](https://zamann-pharma.com) [zamann-pharma.com]
- [9. Important update on N-nitrosamine impurities in substances covered by CEPs - European Directorate for the Quality of Medicines & HealthCare](https://edqm.eu) [edqm.eu]
- [10. waters.com](https://waters.com) [waters.com]
- [11. An Organic Chemist's Guide to N-Nitrosamines: Their Structure, Reactivity, and Role as Contaminants - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [12. Denitrosation of nitrosamines—a quantitative study. Reactions of N-methyl-N-nitrosoaniline, N-nitrosoproline, dimethylnitrosamine and N-nitrososarcosine - Journal of the Chemical Society, Perkin Transactions 2 \(RSC Publishing\)](https://pubs.rsc.org) [pubs.rsc.org]
- [13. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [14. researchgate.net](https://researchgate.net) [researchgate.net]
- [15. mdpi.com](https://mdpi.com) [mdpi.com]
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